

Application Notes and Protocols for Inducing Parthenocarpy in Tomatoes with Chlorflurecol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Chlorflurecol

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Introduction: Overcoming Environmental Limitations to Tomato Fruit Set

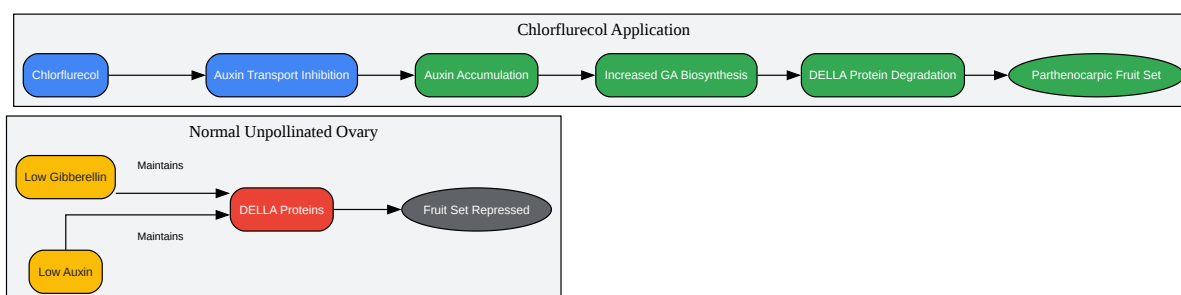
The successful transition from flower to fruit in tomato (*Solanum lycopersicum*), a process known as fruit set, is intrinsically linked to successful pollination and fertilization. However, this critical developmental stage is highly susceptible to environmental stressors, particularly temperature extremes. Night temperatures below 10°C or day temperatures exceeding 30°C can significantly impair pollination and fertilization, leading to flower drop and substantial yield losses.[1] Parthenocarpy, the development of fruit without fertilization, presents a valuable agronomic trait, as it uncouples fruit production from the vagaries of pollination, ensuring more stable yields under adverse conditions.[2]

Chlorflurecol, a synthetic plant growth regulator belonging to the morphactin group, has been demonstrated to be an effective inducer of parthenocarpy in tomatoes.[3] Morphactins are known for their profound influence on plant morphogenesis.[1][4] This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the application of **chlorflurecol** to induce parthenocarpy in tomatoes, detailing the underlying mechanisms of action and providing robust experimental protocols.

Mechanism of Action: A Hormonal Cascade Initiated by Auxin Transport Inhibition

Chlorflorecol's ability to induce parthenocarpic stems from its function as an auxin transport inhibitor.[5] In a normal, unpollinated tomato ovary, low levels of auxin and gibberellin, coupled with the presence of repressor proteins, prevent fruit development.[6] Following successful pollination and fertilization, a surge in auxin levels within the ovules triggers a signaling cascade that initiates fruit growth.

Chlorflorecol mimics this initial auxin signal by blocking the polar transport of endogenous auxin, leading to its accumulation within the ovary. This localized increase in auxin concentration initiates a downstream signaling pathway that is mediated by gibberellins (GA). The accumulated auxin promotes the biosynthesis of active gibberellins by upregulating the expression of GA biosynthesis genes, such as GA20-oxidase.[7] This increase in active GAs then leads to the degradation of DELLA proteins, which are negative regulators of GA signaling and repressors of fruit set.[6][7] With the removal of these repressors, the genetic program for fruit development is activated, leading to cell division, cell expansion, and ultimately, the formation of a seedless, parthenocarpic fruit.[6][7]



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Caption: Hormonal cascade of **chlorflurecol**-induced parthenocarpy in tomato.

Quantitative Data Summary

The efficacy of **chlorflurecol** in inducing parthenocarpy is concentration-dependent. While effective in promoting fruit set, higher concentrations can lead to undesirable side effects. The following table summarizes the observed effects of different **chlorflurecol** concentrations on tomato fruit development.

Concentration (ppm)	Application Method	Fruit Set (%)	Fruit Weight	Incidence of Malformation	Vegetative Growth Inhibition	Reference
0.5 - 1.0	Foliar Spray	88 - 100	-	Present	Stronger in greenhouse	[3]
5.0	Foliar Spray	High	-	Increased	Severe	-
10.0	Foliar Spray	High	-	Increased	Severe	-

Note: The optimal concentration can vary depending on the tomato cultivar, environmental conditions, and application method. It is crucial to conduct preliminary trials with a range of concentrations to determine the most effective and least phytotoxic dose for a specific experimental setup.

Experimental Protocols

The following protocols provide detailed, step-by-step methodologies for the application of **chlorflurecol** to induce parthenocarpy in tomatoes. All procedures should be conducted with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.

Protocol 1: Foliar Spray Application

This method is suitable for treating a larger number of plants and for assessing the overall impact of **chlorflurecol** on both reproductive and vegetative growth.

Materials:

- **Chlorflurecol** (analytical grade)
- Ethanol (95%)
- Tween-20 or other suitable surfactant
- Distilled water
- Volumetric flasks
- Pipettes
- Handheld atomizer or sprayer
- pH meter
- Tomato plants at the first flowering stage

Procedure:

- Stock Solution Preparation (1000 ppm):
 - Accurately weigh 100 mg of **chlorflurecol** and dissolve it in a small volume of 95% ethanol (e.g., 5-10 mL) in a 100 mL volumetric flask.
 - Once fully dissolved, bring the volume up to 100 mL with distilled water. This creates a 1000 ppm stock solution. Store in a cool, dark place.
- Working Solution Preparation (e.g., 10 ppm):
 - To prepare a 10 ppm working solution, pipette 1 mL of the 1000 ppm stock solution into a 100 mL volumetric flask.

- Add 0.05 mL of Tween-20 (to a final concentration of 0.05% v/v) to act as a surfactant, which improves the adhesion and absorption of the solution on the leaf surface.
- Bring the volume up to 100 mL with distilled water.
- Adjust the pH of the final solution to approximately 6.0-7.0 using a pH meter and dilute HCl or NaOH as needed.
- Application:
 - Identify tomato plants where the first flower clusters have flowers at anthesis (fully open).
 - Using a handheld atomizer, apply the working solution as a fine mist to the entire foliage of the plant, ensuring thorough coverage of both the upper and lower leaf surfaces, as well as the flower clusters. Apply until the point of runoff.
 - For control plants, apply a solution containing the same concentration of ethanol and Tween-20 in distilled water.
 - Conduct the application in the early morning or late evening to minimize evaporation and potential phototoxicity.
- Post-Application Care and Observation:
 - Maintain the plants under optimal growing conditions.
 - Observe the plants regularly for signs of parthenocarpic fruit development, as well as any potential phytotoxic effects such as leaf epinasty, stunting of vegetative growth, or fruit malformation.
 - Record data on fruit set percentage, fruit size and weight, and the incidence of any abnormalities.

Protocol 2: Direct Flower Cluster Application

This method is more targeted and minimizes the effects on vegetative growth, making it ideal for studies focused specifically on fruit development.

Materials:

- **Chlorflurecol** working solution (prepared as in Protocol 1, typically at a higher concentration, e.g., 50-100 ppm)
- Micropipette or a small, soft paintbrush
- Tomato plants with emasculated flowers (optional, to ensure no self-pollination)

Procedure:

- Flower Selection and Preparation:
 - Select flower clusters with flowers at the anthesis stage.
 - For controlled experiments to confirm parthenocarpy, emasculate the flowers 1-2 days before anthesis by carefully removing the anther cone with fine forceps, leaving the pistil intact.
- Application:
 - Using a micropipette, apply a small, precise volume (e.g., 10-20 μL) of the **chlorflurecol** working solution directly onto the ovary of each selected flower.
 - Alternatively, use a small, soft paintbrush to gently apply the solution to the flower cluster, ensuring contact with the ovaries.
- Control and Observation:
 - Treat control flowers with the solvent-only solution.
 - Tag the treated flower clusters for easy identification.
 - Monitor the development of the treated ovaries over time, recording the percentage of fruit set and observing the characteristics of the developing parthenocarpic fruits.

Protocol 3: Lanolin Paste Application

This method provides a slow-release application of **chlorflurecol** directly to the target tissue and is highly effective for inducing parthenocarpy in individual flowers.

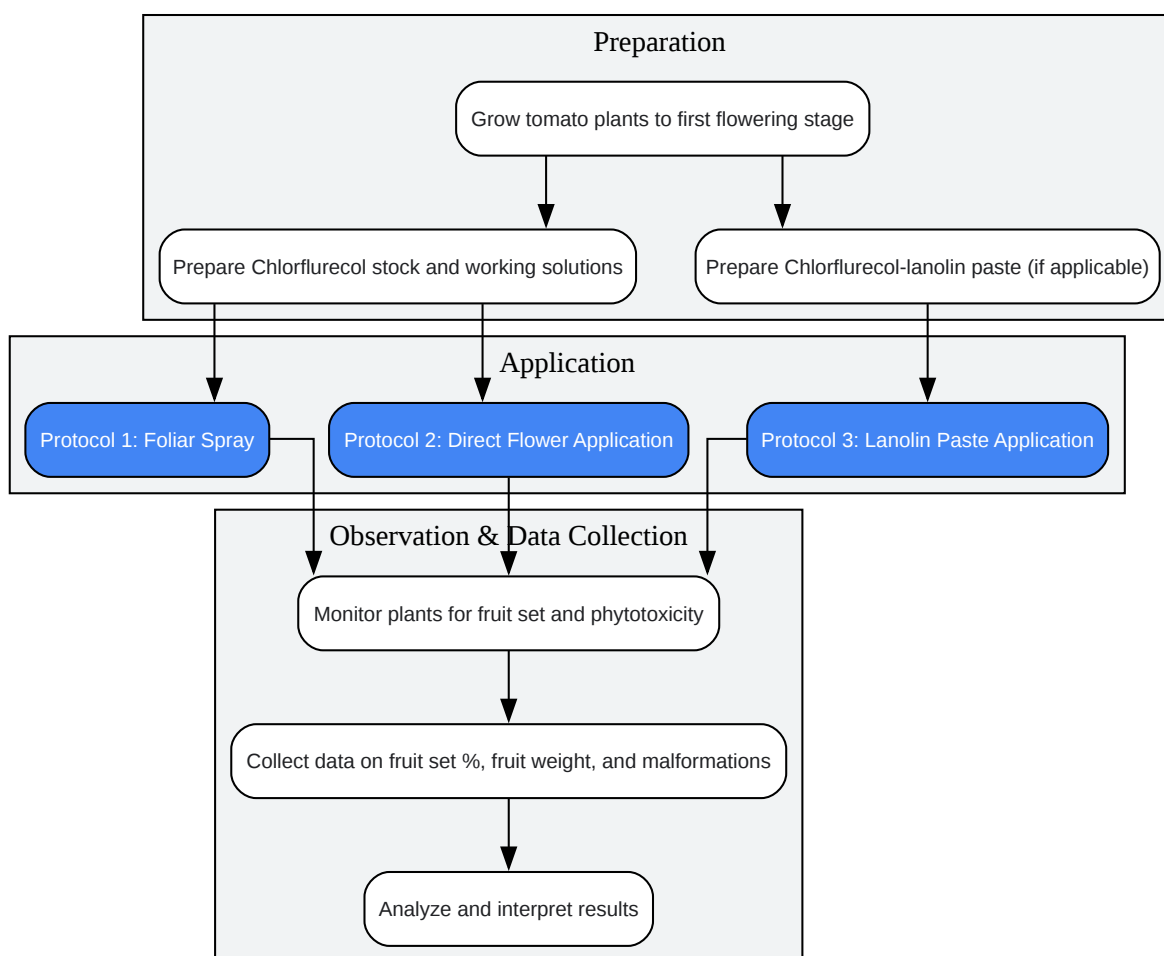
Materials:

- **Chlorflurecol**
- Anhydrous lanolin
- Small beaker or vial
- Hot plate or water bath
- Stirring rod
- Toothpick or fine-tipped applicator

Procedure:

- Paste Preparation:
 - In a small beaker, gently heat anhydrous lanolin on a hot plate or in a water bath until it melts (approximately 70°C).[8]
 - Weigh the desired amount of **chlorflurecol** to achieve the target concentration in the paste (e.g., for a 0.1% paste, add 1 mg of **chlorflurecol** to 999 mg of lanolin).
 - Slowly add the powdered **chlorflurecol** to the molten lanolin while stirring continuously to ensure a homogenous mixture.[8]
 - Allow the paste to cool to room temperature, where it will solidify.
- Application:
 - Select flowers at the anthesis stage (emasculation is recommended for controlled studies).
 - Using a toothpick or a fine-tipped applicator, apply a small amount of the **chlorflurecol**-lanolin paste to the base of the ovary of each flower.

- Control and Observation:
 - Apply pure lanolin paste to control flowers.
 - Monitor the treated flowers for fruit set and development as described in the previous protocols.



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Caption: General experimental workflow for inducing parthenocarp in tomatoes using chlorflurecol.

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- To cite this document: BenchChem. [Application Notes and Protocols for Inducing Parthenocarpy in Tomatoes with Chlorflurecol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219998/docs#application-notes-and-protocols-for-inducing-parthenocarpy-in-tomatoes-with-chlorflurecol>]

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